

chromium fluoride hydrate applications textiles corrosion inhibition

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chromium(III) fluoride hydrate

CAS No.: 123333-98-2

Cat. No.: S1492756

[Get Quote](#)

Application Notes: Chromium(III) Fluoride Hydrate

Introduction and Chemical Profile

Chromium(III) fluoride (CrF_3) exists in both anhydrous and hydrated forms, with the **anhydrous form** being a green crystalline solid and hydrates like the **trihydrate** $[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$ (violet) and **hexahydrate** being soluble in water [1] [2]. The compound sublimates at a high temperature of 1100–1200 °C [1] [2]. The table below summarizes its key properties.

Table 1: Fundamental Properties of Chromium(III) Fluoride

Property	Anhydrous CrF_3	Hydrated Forms (e.g., Trihydrate)
Chemical Formula	CrF_3	$[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$ (example for hexahydrate)
Appearance	Green crystalline solid [1] [2]	Violet (hexahydrate) or green (trihydrate) solid [1] [2]
Molar Mass	108.99 g/mol [1]	163.04 g/mol (trihydrate) [1]
Density	3.8 g/cm ³ [1]	2.2 g/cm ³ (trihydrate) [1]

Property	Anhydrous CrF ₃	Hydrated Forms (e.g., Trihydrate)
Melting Point	Sublimes at 1100-1200 °C [1] [2]	>1000 °C (for tetrahydrate) [3]
Solubility in Water	Negligible [1] [2]	Sparingly to soluble [1] [2]
Solubility in Other Solvents	Insoluble in alcohols; soluble in HF, HCl [1] [2]	Information Limited

Applications in Textiles

Chromium(III) fluoride is used as a **mordant** in textile dyeing [1] [2] [4]. A mordant is a substance that fixes dyes to fibers, forming an insoluble coordination complex to improve color fastness and brightness. CrF₃ is particularly suitable for dyeing wool and other protein-based fibers.

Corrosion Inhibition

Chromium(III) fluoride functions as a **corrosion inhibitor** [1] [2] [4]. Its protective mechanism involves the formation of a passive layer on metal surfaces. Trivalent chromium (Cr(III)) from the inhibitor can hydrolyze and co-precipitate with other compounds on the metal surface, forming a mixed oxide/hydroxide layer that acts as a barrier against corrosive agents [5].

This application is part of a major industry shift away from highly toxic and carcinogenic **hexavalent chromium (Cr(VI))** systems [5]. While Cr(VI) has superior self-healing properties, Cr(III) compounds offer a more environmentally acceptable alternative for developing protective coatings.

Experimental Protocols

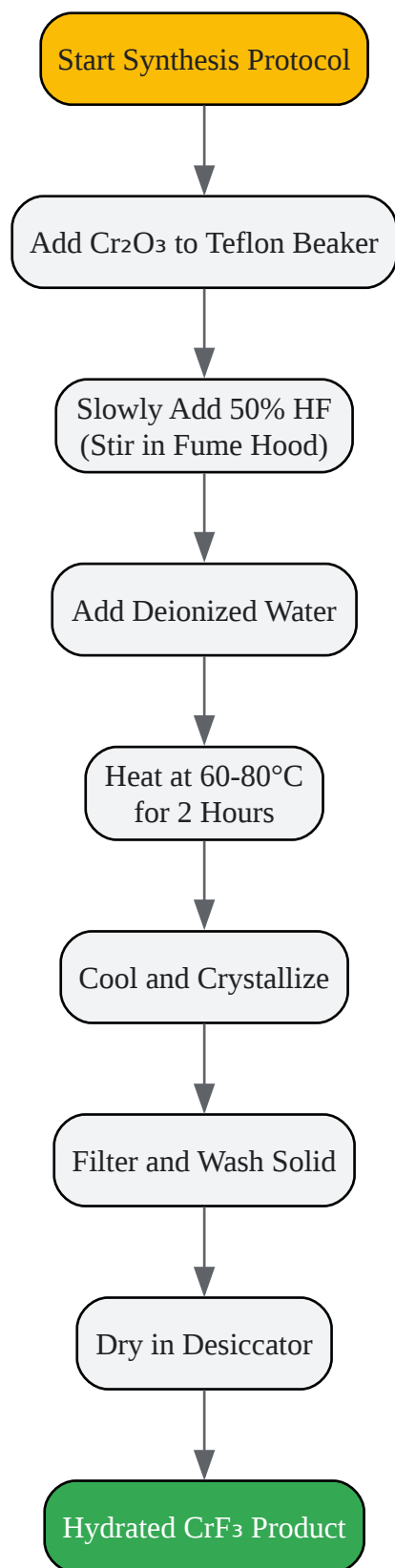
Protocol 1: Synthesis of Chromium(III) Fluoride Hydrate

This protocol is adapted from a common industrial production method [1].

- **Objective:** To synthesize hydrated chromium(III) fluoride from chromium(III) oxide.
- **Reagents:** Chromium(III) oxide (Cr₂O₃), 50% Hydrofluoric Acid (HF), Deionized Water.

- **Hazard Controls:** Perform all HF handling in a certified fume hood using appropriate personal protective equipment (PPE) including acid-resistant gloves and face shield. Have calcium gluconate gel readily available.
- **Procedure:**
 - In a fume hood, add 10 g of Cr₂O₃ to a 250 mL Teflon-lined or plastic beaker.
 - Slowly add 50 mL of aqueous 50% HF while stirring with a plastic rod. The reaction is exothermic.
 - Carefully add 100 mL of deionized water to the mixture.
 - Heat the mixture with constant stirring at 60-80°C for 2 hours.
 - Allow the product to cool and crystallize.
 - Filter the resulting violet or green crystalline solid using a vacuum filtration setup with a sintered glass funnel.
 - Wash the solid with cold deionized water and dry it in a desiccator.
- **Reaction Equation:** $\text{Cr}_2\text{O}_3 + 6 \text{HF} + 9 \text{H}_2\text{O} \rightarrow 2 [\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$ [1]

The workflow for this synthesis is outlined below:



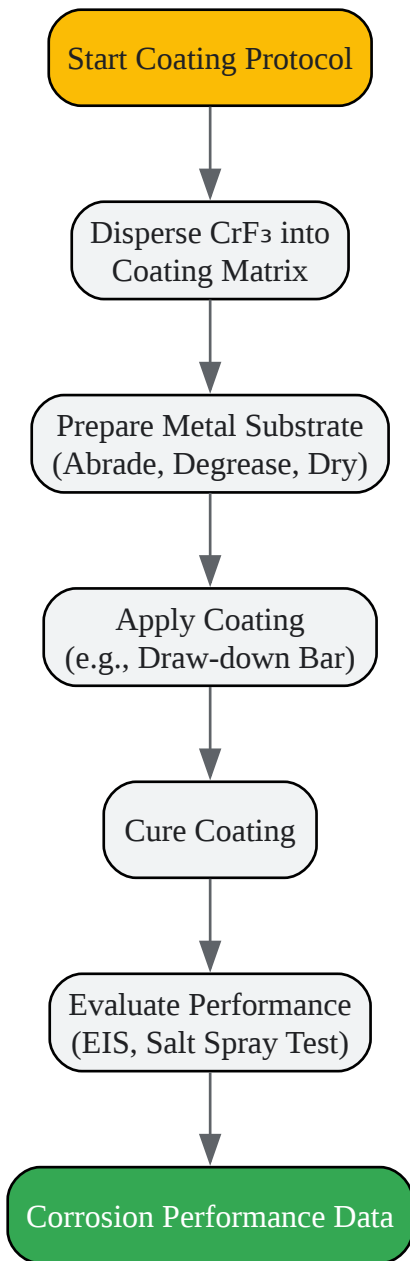
[Click to download full resolution via product page](#)

Protocol 2: Formulating a Corrosion Inhibitive Coating

This protocol describes a general approach for creating a coating with active corrosion inhibition properties [5].

- **Objective:** To incorporate Chromium(III) Fluoride into a coating matrix for application on a metal substrate like magnesium alloy.
- **Reagents:** Chromium(III) Fluoride (anhydrous or hydrate), suitable coating matrix/resin, solvent, magnesium alloy coupon.
- **Hazard Controls:** Use PPE and handle all chemicals per SDS.
- **Procedure:**
 - **Coating Formulation:** Disperse a precise weight percentage of finely ground CrF_3 into the liquid coating matrix. A typical starting concentration is 0.5-2.0% by weight.
 - **Substrate Preparation:** Sequentially abrade the magnesium alloy coupon with SiC paper, degrease with ethanol, and dry thoroughly.
 - **Coating Application:** Apply the formulated coating using a draw-down bar or spin coater to achieve a uniform, thin film.
 - **Curing:** Allow the coating to cure according to the resin manufacturer's specifications.
 - **Performance Evaluation:** Evaluate corrosion resistance via Electrochemical Impedance Spectroscopy and salt spray testing per ASTM B117.

The workflow for this evaluation is as follows:



[Click to download full resolution via product page](#)

Safety and Handling

Chromium(III) fluoride requires careful handling as it is corrosive and can react with water to form small amounts of hydrofluoric acid (HF) [6].

- **Hazard Classification:** Class 8 Corrosive substance; UN 1756 [2] [6].

- **Personal Protective Equipment (PPE):** Wear chemical protective clothing, safety goggles, and gloves. In spill scenarios, wear positive pressure self-contained breathing apparatus [6].
- **Handling Precautions:** Avoid contact with skin, eyes, and clothing. Do not ingest or inhale dust. Use only in a well-ventilated area or fume hood.
- **First Aid:** In case of contact, immediately flush skin or eyes with running water for at least 30 minutes and seek medical attention [6].
- **Storage:** Store in a cool, dry, well-ventilated place in tightly sealed containers.

Conclusion

Chromium(III) fluoride hydrate serves as a functional chemical in specialized textile and corrosion protection applications. The provided notes and protocols offer a foundational framework for research and development. Future work should focus on optimizing inhibitor loading in coatings, quantifying self-healing performance, and conducting comprehensive toxicological studies.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. (III) Chromium - Wikipedia fluoride [en.m.wikipedia.org]
2. buy Chromium (III) Fluoride Powder manufacturers - FUNCMATER [funcmater.com]
3. Chromium(III) fluoride tetrahydrate CAS#: 123333-98-2 [chemicalbook.com]
4. 7788-97-8 - Manufacturers & Suppliers in India... Chromium fluoride [ottokemi.com]
5. Chromate-Free Corrosion Protection Strategies for ... [pmc.ncbi.nlm.nih.gov]
6. chromic fluoride, solid - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

To cite this document: Smolecule. [chromium fluoride hydrate applications textiles corrosion inhibition]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492756#chromium-fluoride-hydrate-applications-textiles-corrosion-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com